

experimental setup for testing 2-(4-(methylthio)phenyl)isonicotinic acid

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Compound of Interest

Compound Name:	2-(4-(Methylthio)phenyl)isonicotinic acid
CAS No.:	1261906-11-9
Cat. No.:	B6361529

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Technical Application Note: Characterization and Bioactivity Profiling of **2-(4-(methylthio)phenyl)isonicotinic acid**

Executive Summary & Scientific Rationale

Compound Identity: **2-(4-(methylthio)phenyl)isonicotinic acid** CAS: 1226205-64-6 Molecular Formula: $C_{13}H_{11}NO_2S$ | MW: 245.30 g/mol [\[1\]](#)

Scientific Context: The isonicotinic acid core is the pharmacophore of Isoniazid (INH), a frontline anti-tubercular drug.[\[1\]\[2\]](#) While INH requires activation by the catalase-peroxidase KatG to form an isonicotinoyl radical, 2-substituted isonicotinic acids are often investigated as direct inhibitors of InhA (Enoyl-ACP reductase) or as lipophilic analogs designed to penetrate the waxy mycolic acid cell wall of Mycobacterium tuberculosis (Mtb) via passive diffusion.[\[1\]](#)

The 4-(methylthio)phenyl moiety at the C2 position introduces significant lipophilicity (Predicted LogP ~2.75 vs. -0.70 for INH) and a thioether handle.[\[1\]](#) This modification targets the

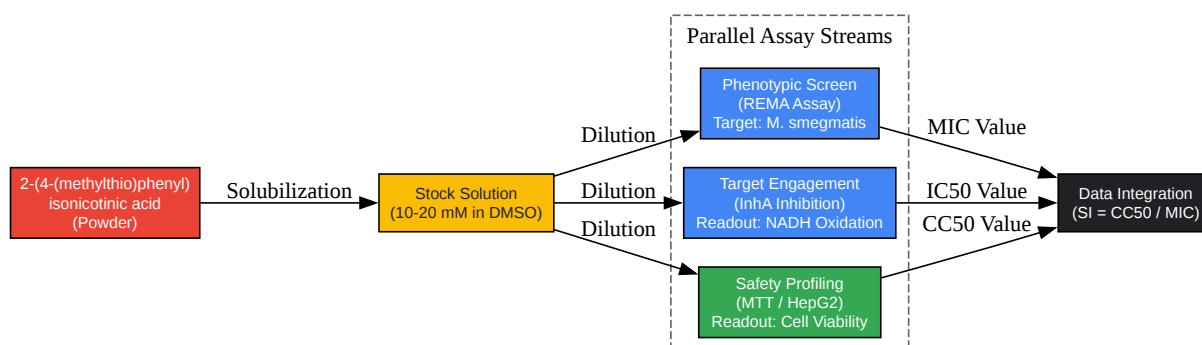
hydrophobic binding pocket of InhA, potentially bypassing KatG-mediated resistance mechanisms.[1]

Experimental Objective: To validate the biological activity of this compound, we employ a "TB-First" Screening Cascade:

- Phenotypic Screen: Whole-cell activity against *M. smegmatis* (surrogate for *Mtb*).[1]
- Target Validation: InhA enzymatic inhibition kinetics.
- Safety Profiling: Mammalian cytotoxicity (HepG2) to establish the Selectivity Index (SI).

Experimental Workflow Visualization

The following diagram outlines the critical path for validating the compound, from solubilization to hit confirmation.



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Caption: Integrated screening cascade prioritizing phenotypic validation followed by mechanistic deconvolution.

Material Preparation & Handling

Critical Consideration: The aromatic carboxylic acid and thioether group make this compound prone to oxidation and poor aqueous solubility.[1]

- Stock Preparation:
 - Dissolve powder in 100% DMSO (molecular biology grade) to a concentration of 20 mM.
 - Note: Sonicate for 5 minutes at 25°C if turbidity persists. Avoid heating >40°C to prevent thioether oxidation to sulfoxide.[1]
- Storage:
 - Aliquot into amber glass vials (light sensitive).
 - Store at -20°C. Stable for 3 months.
 - QC Check: Verify integrity via LC-MS prior to assay if stored >1 month.[1]

Protocol 1: Resazurin Microtiter Assay (REMA)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *Mycobacterium smegmatis* mc²155 (BSL-2 surrogate for *M. tuberculosis*).[1]

Mechanism: Resazurin (blue, non-fluorescent) is reduced to resorufin (pink, fluorescent) by metabolically active bacteria.[3][1]

Materials:

- Strain: *M. smegmatis* mc²155 (ATCC 700084).[1]
- Media: Middlebrook 7H9 broth supplemented with 10% OADC (Oleic acid, Albumin, Dextrose, Catalase) and 0.05% Tween 80.[3][1]
- Controls:
 - Positive: Isoniazid (Start 10 µg/mL).[1]
 - Negative: 1% DMSO (Vehicle).[1]

Step-by-Step Procedure:

- Inoculum Prep: Culture *M. smegmatis* to mid-log phase ($OD_{600} = 0.6\text{--}0.8$).^[1] Dilute to 1×10^5 CFU/mL in 7H9 media.
- Plate Setup: Use sterile 96-well black-walled plates.
 - Add 100 μ L of media to columns 2–11.^[1]
 - Add 200 μ L of 2x Test Compound (start at 200 μ M) to column 2.
- Serial Dilution: Perform 2-fold serial dilutions from column 2 to 10. Discard 100 μ L from column 10.
- Inoculation: Add 100 μ L of bacterial suspension to all wells (Final Vol = 200 μ L).
- Incubation: Seal with breathable membrane.^[1] Incubate at 37°C for 24–48 hours.
- Readout:
 - Add 30 μ L of 0.01% Resazurin solution.
 - Incubate 4–6 hours.
 - Measure Fluorescence: Ex 530 nm / Em 590 nm.

Data Interpretation:

Observation	Result
Pink / High RFU	Viable cells (No inhibition)

| Blue / Low RFU | Dead/Stalled cells (Inhibition) |^[1]

Protocol 2: InhA Enzymatic Inhibition Assay

Objective: Confirm if the compound targets the fatty acid synthesis pathway (FAS-II) by inhibiting Enoyl-ACP Reductase (InhA).^[1]

Mechanism: InhA reduces 2-trans-enoyl-ACP using NADH.[1] We monitor the oxidation of NADH to NAD⁺ by decreasing absorbance at 340 nm.[1]

Reagents:

- Enzyme: Recombinant M. tuberculosis InhA (20 nM final).[1]
- Substrate: 2-trans-dodecenoyl-CoA (DD-CoA) (50 μM final).
- Cofactor: NADH (100 μM final).[1]
- Buffer: 30 mM PIPES (pH 6.8), 150 mM NaCl, 1 mM EDTA.[3][1]

Workflow:

- Pre-Incubation: Mix Buffer, InhA, and Test Compound (variable conc.) in a UV-transparent 96-well plate. Incubate 10 min at 25°C to allow binding.
- Initiation: Add NADH and DD-CoA mixture to start the reaction.[1]
- Kinetic Read: Measure Absorbance (340 nm) every 30 seconds for 10 minutes.
- Calculation:
 - Calculate slope ($\Delta A_{340}/\text{min}$) for the linear portion.[1]
 - % Inhibition =

[1]

Protocol 3: Cytotoxicity & Selectivity Index (SI)

Objective: Ensure the compound kills bacteria, not host cells.

Method (MTT Assay):

- Cells: HepG2 (Human liver carcinoma) seeded at 10,000 cells/well.[1]
- Treatment: Incubate with Test Compound (1–100 μM) for 24 hours.

- Detection: Add MTT reagent; incubate 4h. Solubilize formazan crystals with DMSO.
- Metric: Determine CC₅₀ (Concentration cytotoxic to 50% of cells).

Selectivity Index Calculation:

[1]

- SI > 10: Promising hit.[1]
- SI < 1: Toxic (Compound kills host cells before bacteria).[1]

Expected Data & Troubleshooting

Parameter	Expected Range (Active)	Troubleshooting (If Failed)
MIC (M. smeg)	0.5 – 10 µg/mL	If >64 µg/mL, check solubility. The methylthio group is lipophilic; add 5% cyclodextrin if precipitating.[1]
InhA IC ₅₀	< 1 µM	If inactive but MIC is good, the target might be non-InhA (e.g., efflux pump inhibition).[3][1]
Solubility	Clear at 200 µM in 1% DMSO	If cloudy, reduce max concentration or use DMF as solvent.[3][1]

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